

# Technical Guide: LL-37 FKR Fragment (Residues 17-37)

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## Compound of Interest

Compound Name: LL-37 FKR Trifluoroacetate

CAS No.: 913736-94-4

Cat. No.: B6295421

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## Executive Summary: The Active Core Paradigm

The LL-37 FKR Fragment (17-37) represents the proteolytically stable, bioactive core of the human cathelicidin antimicrobial peptide (AMP). While full-length LL-37 (37 residues) is a critical component of innate immunity, its therapeutic utility is often hampered by high production costs, susceptibility to non-specific proteolysis, and cytotoxicity at physiological concentrations.<sup>[1]</sup>

The 17-37 fragment, initiated by the FKR (Phe-Lys-Arg) motif, retains the essential amphipathic

-helical structure required for membrane permeabilization while exhibiting a distinct pharmacological profile. This guide provides a comprehensive technical analysis of the FKR fragment, detailing its physicochemical properties, synthesis protocols, and mechanistic validation for researchers in peptide therapeutics.

## Structural & Physicochemical Characterization

The FKR fragment comprises the C-terminal 21 amino acids of the parent LL-37 peptide. This region houses the critical amphipathic helix responsible for lipopolysaccharide (LPS)

neutralization and bacterial membrane disruption.

## Sequence Identity

Sequence (One-Letter):F-K-R-I-V-Q-R-I-K-D-F-L-R-N-L-V-P-R-T-E-S Sequence (Three-Letter):

Phe-Lys-Arg-Ile-Val-Gln-Arg-Ile-Lys-Asp-Phe-Leu-Arg-Asn-Leu-Val-Pro-Arg-Thr-Glu-Ser

## Physicochemical Properties Table[2][3][4]

| Property               | Value                          | Notes                                                                 |
|------------------------|--------------------------------|-----------------------------------------------------------------------|
| Length                 | 21 Residues                    | Truncated N-terminal hydrophobic cap (LLGDFF...)                      |
| Molecular Weight       | ~2598.1 Da                     | Calculated (Monoisotopic)                                             |
| Isoelectric Point (pI) | ~11.2                          | Highly cationic                                                       |
| Net Charge (pH 7.0)    | +4 (Free Acid) / +5 (Amidated) | Critical for electrostatic attraction to anionic bacterial membranes  |
| Hydrophobicity         | Moderate (Active Core)         | Balanced to minimize mammalian hemolysis while retaining AMP activity |
| Secondary Structure    | Amphipathic<br>-Helix          | Inducible in membrane-mimetic environments (e.g., SDS, TFE)           |

## The "FKR" Motif Significance

The N-terminal Phe-Lys-Arg (FKR) triad of this fragment acts as a structural anchor.

- Phe17: Provides hydrophobic bulk for membrane insertion.
- Lys18 & Arg19: Create a high charge density zone that initiates the "snorkel" effect, pulling the peptide backbone into the negatively charged phospholipid headgroups.

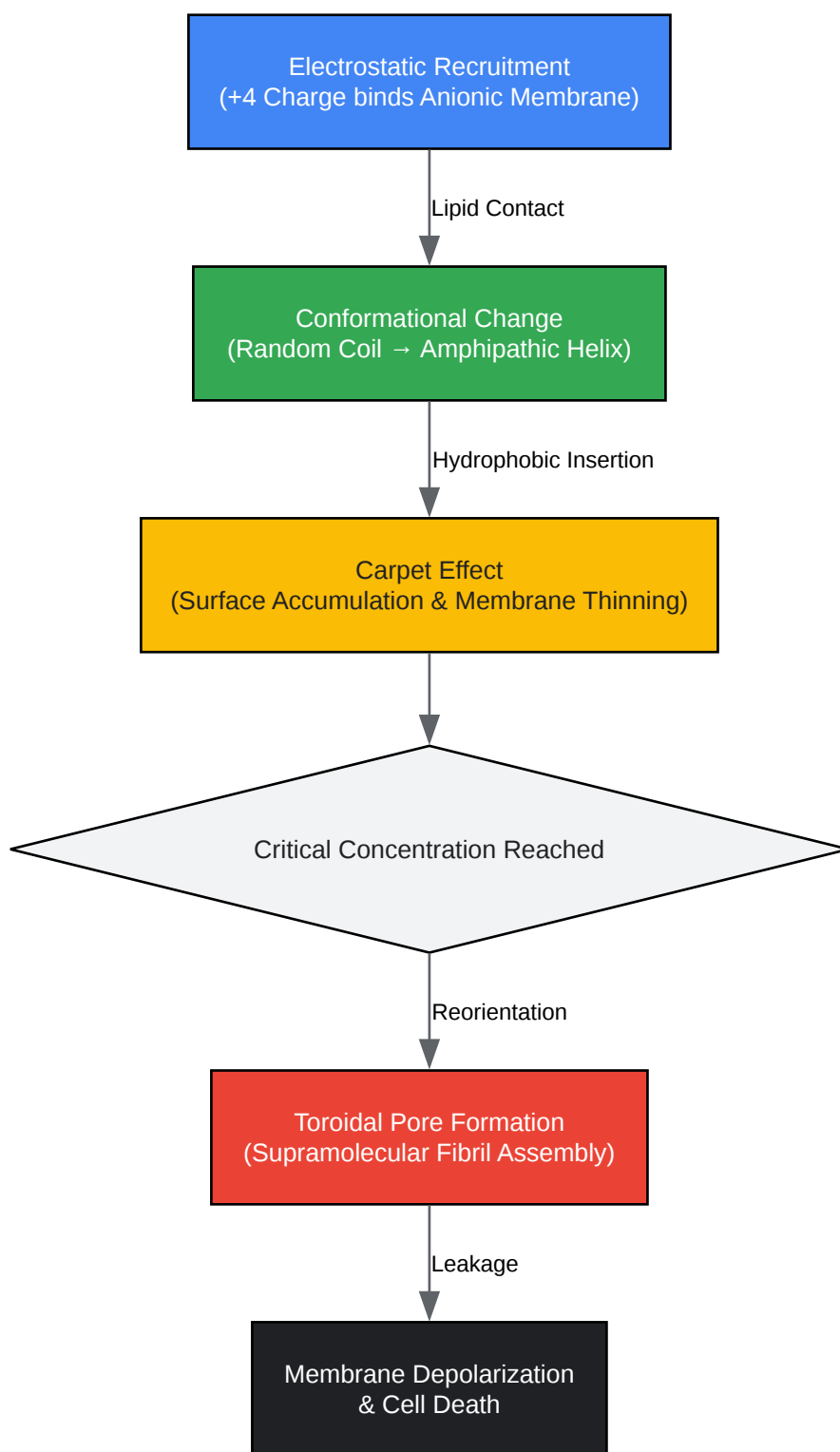
## Mechanism of Action (MOA)

The FKR fragment operates via a carpet-like mechanism leading to toroidal pore formation. Unlike the full-length peptide, which aggregates into oligomers in solution, the 17-37 fragment shows a higher propensity for monomeric interaction followed by rapid fibrillation upon membrane contact.

## Mechanistic Pathway[2]

- **Electrostatic Recruitment:** The cationic arginine/lysine-rich face binds to anionic LPS (Gram-negative) or LTA (Gram-positive).
- **Helix Induction:** The random coil structure folds into an amphipathic helix upon contact with the lipid bilayer.
- **Membrane Thinning:** The peptide accumulates parallel to the surface (carpet model), displacing lipids and thinning the membrane.
- **Toroidal Pore Formation:** At threshold concentrations, the peptides reorient perpendicularly, co-assembling with lipids to form supramolecular pores, causing depolarization and cell death.

## MOA Visualization



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Figure 1: Step-wise mechanism of action for LL-37 FKR fragment illustrating the transition from electrostatic binding to pore-mediated lysis.

## Experimental Protocols

### Solid-Phase Peptide Synthesis (SPPS)

Objective: Synthesize high-purity (>95%) FKR fragment 17-37. Scale: 0.1 mmol Chemistry: Fmoc/tBu

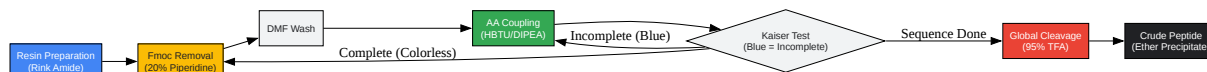
Reagents:

- Resin: Rink Amide MBHA (for C-terminal amidation, enhances stability) or Wang Resin (for free acid). Recommendation: Rink Amide for biological assays.
- Coupling: HBTU/HOBt or DIC/Oxyma.
- Deprotection: 20% Piperidine in DMF.

Protocol Workflow:

- Resin Swelling: DCM (30 min).
- Fmoc Deprotection: 20% Piperidine/DMF (2 x 10 min). Wash DMF (5x).
- Coupling Cycle:
  - AA (5 eq), HBTU (5 eq), DIPEA (10 eq) in DMF.
  - Reaction time: 45 min (Double couple for Arg, Ile, Val residues due to steric hindrance).
- Capping (Optional): Acetic anhydride/Pyridine to block unreacted amines.
- Cleavage: TFA/TIS/H<sub>2</sub>O (95:2.5:2.5) for 3 hours.
- Precipitation: Cold Diethyl Ether (-20°C).

### Synthesis Logic Diagram



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Figure 2: Fmoc SPPS workflow emphasizing the iterative deprotection-coupling cycle and quality control checkpoints.

## Purification & Validation

- HPLC: C18 Reverse-Phase Column. Gradient: 5-65% Acetonitrile (0.1% TFA) over 40 min. The FKR fragment is less hydrophobic than full-length LL-37, eluting earlier.
- Mass Spectrometry: Verify Mass (Calc: ~2598 Da). Watch for +2 and +3 charge states.<sup>[2]</sup>

## Comparative Efficacy & Toxicity<sup>[3][4]</sup>

The FKR fragment offers a superior therapeutic index compared to the parent peptide.

| Metric                | LL-37 (Full Length)              | FKR Fragment (17-37)                   | KR-12 (18-29)            |
|-----------------------|----------------------------------|----------------------------------------|--------------------------|
| Antimicrobial Potency | High                             | High (Comparable to Parent)            | Moderate                 |
| Hemolysis (HC50)      | ~150-175 $\mu$ M                 | >200 $\mu$ M (Reduced Toxicity)        | >500 $\mu$ M (Non-toxic) |
| Proteolytic Stability | Low (Trypsin/Elastase sensitive) | Moderate (Lacks N-term cleavage sites) | Low                      |
| Synthesis Cost        | High (37-mer)                    | Moderate (21-mer)                      | Low (12-mer)             |

Scientific Insight: While the shorter KR-12 fragment (residues 18-29) is often cited for minimal toxicity, it sacrifices some antimicrobial potency against robust biofilms. The FKR fragment (17-37) strikes a balance, retaining the C-terminal residues (30-37) which are implicated in

oligomerization and enhanced affinity for LPS, thereby maintaining "parent-like" killing efficiency with reduced mammalian cell toxicity.

## References

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## Sources

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